

Commercial Suppliers and Technical Guide for High-Purity 1-Bromobutane-D9

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For researchers, scientists, and professionals in drug development requiring high-purity **1-Bromobutane-D9**, several commercial suppliers offer this deuterated compound with varying specifications. This technical guide provides a summary of available suppliers, a plausible experimental protocol for its synthesis, and key quality control methodologies.

Commercial Supplier Summary

The following table summarizes key quantitative data for **1-Bromobutane-D9** available from various commercial suppliers. This information is crucial for selecting the appropriate grade of material for specific research and development needs.



Supplier	Isotopic Purity (atom % D)	Chemical Purity	CAS Number	Notes
INVALID-LINK	99	Not specified	98195-36-9	Certificate of Analysis available.[1]
INVALID-LINK	98	≥99% (CP)	98195-36-9	Certificate of Analysis available for specific lots.[2][3]
INVALID-LINK	98	98%	98195-36-9	Sold through distributors like Fisher Scientific. [4][5][6]
INVALID-LINK	Not specified	Not specified	98195-36-9	For research use only.[7][8]
INVALID-LINK	Not specified	Not specified	98195-36-9	Accompanied by a Certificate of Analysis.[9][10]
INVALID-LINK	Not specified	Not specified	98195-36-9	Provides reference standards.[11]

Experimental Protocols

While specific proprietary synthesis and purification protocols for high-purity **1-Bromobutane- D9** are not publicly disclosed by suppliers, a representative experimental procedure can be adapted from established methods for the synthesis of non-deuterated 1-bromobutane. The key modification would be the use of deuterated starting materials.

Representative Synthesis of 1-Bromobutane-D9

This protocol is based on the nucleophilic substitution of a deuterated butanol with a bromide source.



Materials:

- Butan-1-ol-D10 (or a suitably deuterated butanol)
- Sodium bromide (NaBr)
- Concentrated sulfuric acid (H₂SO₄)
- Deuterated water (D₂O)
- Anhydrous calcium chloride (CaCl₂)

Procedure:

- Reaction Setup: In a round-bottomed flask, combine Butan-1-ol-D10, sodium bromide, and deuterated water. The flask is placed in an ice bath to manage the exothermic reaction.[9]
 [12]
- Acid Addition: Slowly add concentrated sulfuric acid to the cooled and stirred mixture. The slow addition is crucial to control the temperature and prevent side reactions.[9][12]
- Reflux: After the addition of acid is complete, the mixture is heated to reflux for approximately 45-60 minutes. This provides the necessary energy to drive the SN2 reaction to completion.
- Distillation: The crude 1-Bromobutane-D9 is isolated from the reaction mixture by distillation.[10][12]
- · Workup and Purification:
 - The distillate is washed sequentially with water, concentrated sulfuric acid (to remove unreacted alcohol and ether byproducts), and a sodium bicarbonate or sodium hydroxide solution (to neutralize any remaining acid).[4][9][10]
 - The organic layer is then dried over a suitable drying agent, such as anhydrous calcium chloride.[9][10]
 - Final purification is achieved by a second distillation, collecting the fraction boiling at the expected temperature for 1-Bromobutane-D9.[4][12]



Quality Control Methodologies

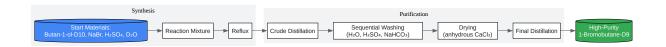
Ensuring the high purity of **1-Bromobutane-D9** is critical for its application in drug development and research. The primary analytical techniques for this purpose are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR (Proton NMR): This technique is used to determine the chemical purity and the
 degree of deuteration. In a high-purity sample of **1-Bromobutane-D9**, the proton signals
 corresponding to the butyl chain should be absent or significantly diminished. The
 presence of residual proton signals allows for the quantification of non-deuterated or
 partially deuterated impurities.
 - ²H NMR (Deuterium NMR): This method directly detects the deuterium nuclei, providing information about the positions and extent of deuteration.
 - ¹³C NMR (Carbon-13 NMR): This can be used to confirm the carbon skeleton of the molecule and to identify any carbon-containing impurities.
- Mass Spectrometry (MS):
 - Gas Chromatography-Mass Spectrometry (GC-MS): This is a powerful technique for separating volatile impurities and determining the isotopic distribution. The mass spectrum of 1-Bromobutane-D9 will show a characteristic molecular ion peak cluster corresponding to the different bromine isotopes (79Br and 81Br) and the deuterated butyl fragment. The presence of ions at lower masses can indicate the presence of partially deuterated or non-deuterated species. The relative intensities of these peaks are used to calculate the isotopic enrichment.[13]

Visualizations Logical Workflow for Synthesis and Purification

The following diagram illustrates the logical steps involved in the synthesis and purification of high-purity **1-Bromobutane-D9**.



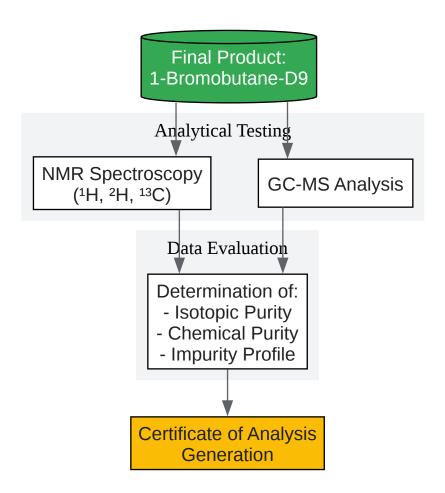


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Caption: A logical workflow for the synthesis and purification of **1-Bromobutane-D9**.

Experimental Workflow for Quality Control

This diagram outlines the key steps in the quality control analysis of the final **1-Bromobutane- D9** product.



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Caption: An experimental workflow for the quality control of **1-Bromobutane-D9**.

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